

3-O-Methylellagic acid solubility DMSO PBS

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 3-O-Methylellagic acid

CAS No.: 51768-38-8

Cat. No.: S1953689

Get Quote

Solubility Data Summary

The table below summarizes the quantitative solubility data found for **3-O-Methylellagic acid** and its structurally related compounds. This data can serve as a reference for planning experimental formulations.

Compound Name	Solubility in DMSO	Solubility in PBS/Buffered Saline	Additional Notes	Source
3-O-Methylellagic acid-4'-O-α-L-rhamnopyranoside	Information not explicitly stated; "may dissolve in DMSO" is noted.	Can be formulated in saline-based injection solutions as part of a solvent mixture (e.g., 10% DMSO + 85% Saline).	For low-solubility compounds, various injection and oral formulations are suggested.	[1]
3-O-Methylgallic acid	~50 mg/mL (~271.52 mM)	3.33 mg/mL (18.08 mM) with ultrasonication.	Appears as an off-white to light brown solid powder.	[2]

Compound Name	Solubility in DMSO	Solubility in PBS/Buffered Saline	Additional Notes	Source
3,3',4-Tri-O-methylellagic acid	5 mg/mL (requires heat). If precipitation occurs, reheat the solution.	Information not explicitly stated.	Initially isolated from <i>Euphorbia acaulis</i> .	[3]

Experimental Protocols

Here are detailed methodologies for preparing stock and working solutions of these compounds, compiled from supplier recommendations and research publications.

Preparation of Stock Solutions

A. Standard DMSO Stock Solution (for 3-O-Methylgallic acid) This protocol is adapted from the supplier information for 3-O-Methylgallic acid, which has well-defined solubility [2].

- **Procedure:**
 - Bring the compound to room temperature before opening.
 - Weigh the desired amount of 3-O-Methylgallic acid.
 - Add an appropriate volume of pure, anhydrous DMSO to achieve a concentration of **50 mg/mL**. For example, to prepare 1 mL of stock solution, add 50 mg of the compound to 1 mL of DMSO.
 - Vortex or gently agitate the mixture until a clear solution is obtained. Slight warming may be required.
 - Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
 - Store aliquots at **-20°C or -80°C**.

B. Heated DMSO Stock Solution (for 3,3',4-Tri-O-methylellagic acid) For compounds with lower solubility like 3,3',4-Tri-O-methylellagic acid, heat is necessary for dissolution [3].

- **Procedure:**
 - Weigh the compound to achieve a target concentration of **5 mg/mL**.
 - Add the required volume of DMSO.

- Warm the mixture gently in a **water bath at 37-50°C** for a short period (e.g., 5-10 minutes), with periodic vortexing.
- Allow the solution to cool to room temperature. If precipitation occurs, reheat the solution.
- Aliquot and store at **-20°C**.

Preparation of In Vivo Formulations

For animal studies where DMSO concentration must be minimized, the following formulation for a related ellagic acid glycoside can be adapted [1].

Injection Formulation (for low water-solubility compounds)

- **Solvent System:** DMSO : Tween 80 : Saline = 10 : 5 : 85 (v/v/v)
- **Procedure:**
 - First, dissolve the compound in a small volume of DMSO (10% of the final volume) to create a concentrated stock.
 - Add Tween 80 (5% of the final volume) to the DMSO stock and mix evenly until clear.
 - Slowly add the saline solution (85% of the final volume) while vortexing to ensure gradual dilution and minimize precipitation.
 - The final solution should be clear or a fine suspension, ready for administration.

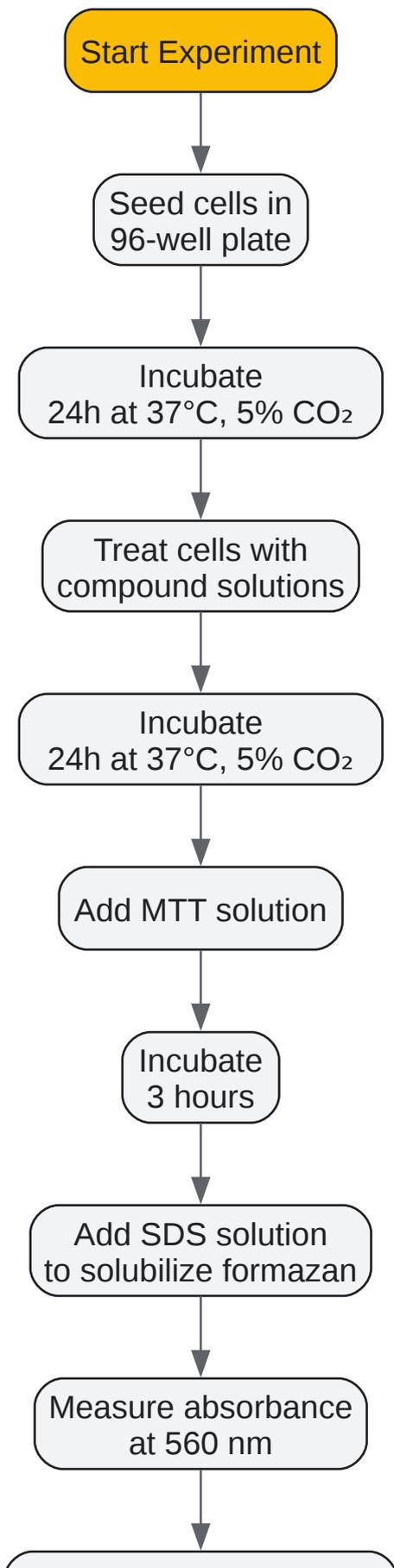
Protocol for Cell-Based Anticancer Assays (MTT Assay)

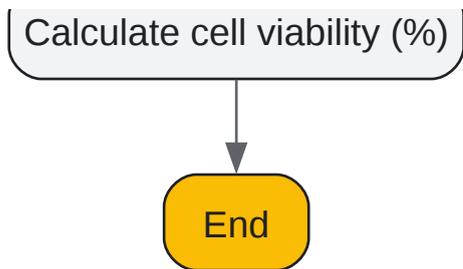
The following methodology is summarized from a research article investigating 3,4,3'-Tri-O-methylellagic acid (T-EA) [4].

- **Principle:** This colorimetric assay measures the reduction of yellow MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to purple formazan by metabolically active cells, which is used as a proxy for cell viability.
- **Procedure:**
 - **Cell Seeding:** Plate cancer cells (e.g., HeLa or T47D cell lines) in 96-well plates at 80% confluence and incubate at **37°C with 5% CO₂ for 24 hours** to allow attachment.
 - **Compound Treatment:** Discard the old medium. Add 100 µL of the test compound (T-EA) dissolved in culture medium at various concentrations to the wells. Include negative control (vehicle only) and positive control (e.g., doxorubicin) wells.
 - **Incubation:** Incubate the plates for **24 hours** under the same conditions.
 - **MTT Addition:** Add 100 µL of MTT solution to each well and incubate for **another 3 hours**.

- **Solubilization:** Carefully remove the medium and add 100 μ L of sodium dodecyl sulfate (SDS) solution to each well to dissolve the formed formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of each well using an ELISA (microplate) reader at a wavelength of **560 nm**.
- **Data Analysis:** Calculate cell viability using the formula: Cell Viability (%) = (Absorbance of treated sample / Absorbance of negative control) \times 100%

The workflow for this assay is outlined below.





Click to download full resolution via product page

Critical Notes for Researchers

- **Solubility Verification:** The statement "may dissolve in DMSO" for some compounds [1] indicates that solubility should be verified empirically. Always check for undissolved material and consider centrifugation to clarify solutions before use.
- **Solution Stability:** Stock solutions in DMSO are hygroscopic. Store them under anhydrous conditions to prevent water absorption, which can cause precipitation and compound degradation.
- **In Vivo Considerations:** When adapting the provided injection formulations, ensure the final DMSO concentration is safe for the intended administration route (e.g., typically <10% for IV/IP in rodents) [1].
- **Bioactivity Context:** Beyond solubility, these compounds show promising bioactivity. For instance, 3,4,3'-Tri-O-methylellagic acid exhibited anti-cancer activity against HeLa and T47D cell lines [4], and 3,3'-di-O-methylellagic acid has shown hepatoprotective effects [5].

Conclusion

Successful experimentation with **3-O-Methylellagic acid** derivatives requires careful attention to their specific solubility profiles. Preparing concentrated stock solutions in DMSO, potentially with heating, is a reliable first step. For biological assays, especially in vivo, these stocks must be skillfully diluted using appropriate co-solvent systems like Tween 80 and saline to maintain compound solubility while ensuring biocompatibility. The protocols provided here offer a practical foundation for researchers to incorporate these compounds into their drug discovery workflows.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 3-O-Methylellagic acid-4'-O- α -L-rhamnopyranoside | Plants [invivochem.com]
2. - 3 -Methylgallic O | anthocyanin metabolite | InvivoChem acid [invivochem.com]
3. , 3 ',4-Tri- 3 - O = 95 HPLC 5145-53-9 methylellagic acid [sigmaaldrich.com]
4. 3,4,3'-Tri-O-methylellagic acid as an anticancer agent [pmc.ncbi.nlm.nih.gov]
5. 3,3'-di-O-methylellagic acid | 2239-88-5 [chemicalbook.com]

To cite this document: Smolecule. [3-O-Methylellagic acid solubility DMSO PBS]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1953689#3-o-methylellagic-acid-solubility-dmsso-pbs>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com